

# An In-depth Technical Guide to 2-(2-Bromophenyl)ethanol

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## Compound of Interest

Compound Name: 2-(2-Bromophenyl)ethanol

CAS No.: 1074-16-4

Cat. No.: B130303

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **2-(2-Bromophenyl)ethanol**, a chemical compound relevant in various research and development applications, particularly in the synthesis of pharmaceutical intermediates.

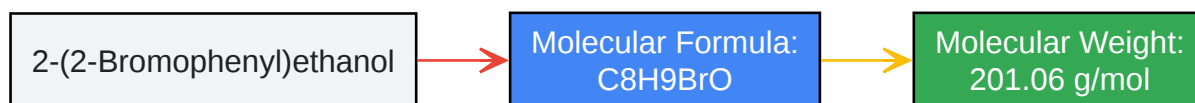
## Core Molecular Data

The fundamental molecular properties of **2-(2-Bromophenyl)ethanol** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Chemical Formula	C <sub>8</sub> H <sub>9</sub> BrO <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	201.06 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical entity, its empirical formula, and its calculated molecular weight.



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Figure 1: Relationship between chemical name, formula, and molecular weight.

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## References

- 1. [biosynth.com](https://biosynth.com) [biosynth.com]
- 2. [2-\(2-Bromophenyl\)ethanol | CymitQuimica](https://cymitquimica.com) [cymitquimica.com]
- 3. [2-\(2-Bromophenyl\)ethan-1-ol | C8H9BrO | CID 2734089 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- 4. [chembk.com](https://chembk.com) [chembk.com]
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